

Nosantine Racemate: A Technical Overview of Preclinical Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nosantine racemate

Cat. No.: B1662768

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes publicly available preclinical information on **Nosantine racemate** (also known as NPT 15392 racemate). It is intended for informational purposes for a scientific audience and does not constitute a complete safety and toxicity profile. Notably, comprehensive quantitative toxicological data such as LD50, NOAEL, and specific details on genotoxicity, carcinogenicity, and reproductive toxicity are not readily available in the public domain. One study has qualitatively described NPT 15392 as a "nontoxic biological response modifier"[1].

Introduction

Nosantine, also identified as NPT 15392, is an immunomodulating compound with a purine-based structure, chemically related to inosine.[2][3] It has been investigated for its capacity to enhance T-cell dependent immune responses.[3] This technical guide provides a summary of the available preclinical data on **Nosantine racemate**, with a focus on its mechanism of action and the limited safety information that has been publicly reported.

Physicochemical Properties

Property	Data	Reference
Chemical Name	6H-Purin-6-one, 1,9-dihydro-9-(1-(1-hydroxyethyl)heptyl)-, (R,S)-	[2]
Synonyms	Nosantine, NPT 15392	[2]
CAS Number	76600-30-1	[2]
Molecular Formula	C14H22N4O2	[2]
Molecular Weight	278.36 g/mol	[2]

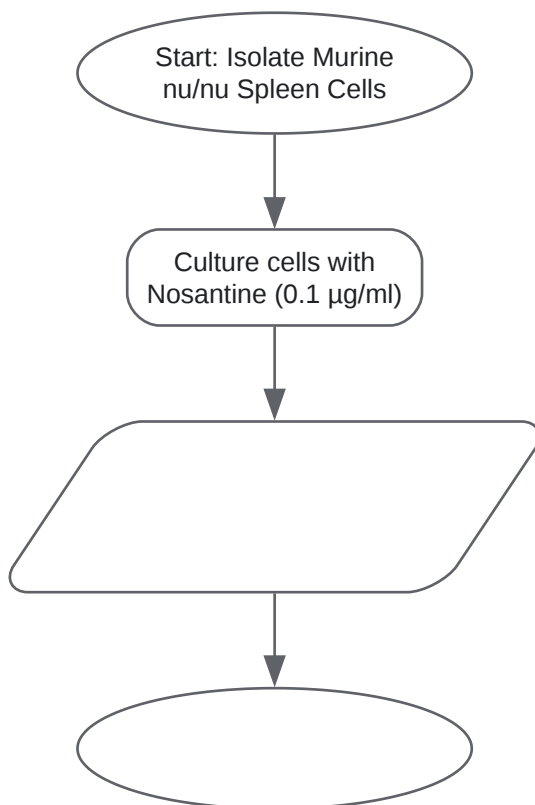
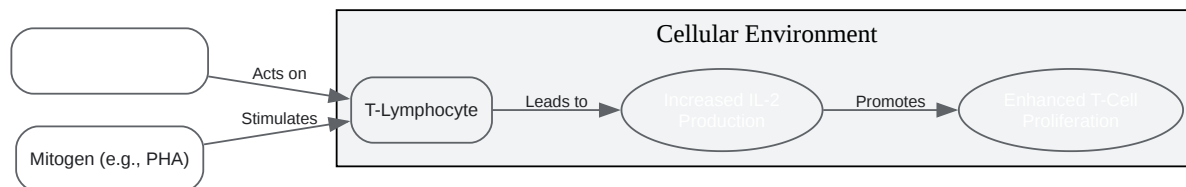
Preclinical Pharmacology & Mechanism of Action

Nosantine racemate is characterized as an immunomodulating agent that primarily enhances T-cell mediated immunity.[3] Preclinical studies have indicated that it can act as an inducer or enhancer of Interleukin-2 (IL-2) production by human lymphocytes, particularly in the presence of mitogens like phytohemagglutinin (PHA).[4]

The proposed mechanism of action involves the potentiation of T-lymphocyte activity. In vitro studies have demonstrated that NPT 15392 can enhance the proliferation of spleen cells stimulated by T-cell mitogens.[5]

Signaling Pathway

The following diagram illustrates the proposed immunological signaling pathway influenced by **Nosantine racemate**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isoprinosine and NPT 15392: immunomodulation and cancer - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Immunopharmacology of the hypoxanthine containing compounds isoprinosine and NPT 15392 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Immunoenhancing activity of NPT 15392: a potential immune response modifier - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Effects of isoprinosine and NPT 15392 on interleukin-2 (IL-2) production - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. In vitro effects of two immunopotentiators, Isoprinosine and NPT 15392, on murine T-cell differentiation and function - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Nosantine Racemate: A Technical Overview of Preclinical Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662768#nosantine-racemate-safety-and-toxicity-profile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com